

SMI 6860766: A Targeted Approach to Mitigating Atherosclerosis

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Compound of Interest

Compound Name: SMI 6860766

Cat. No.: B15585280

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the small molecule inhibitor **SMI 6860766** and its applications in atherosclerosis research. Atherosclerosis, a chronic inflammatory disease of the arteries, remains a leading cause of cardiovascular disease worldwide. The development of targeted therapies that can safely and effectively halt the progression of atherosclerotic plaques is a critical area of research. **SMI 6860766** represents a promising therapeutic candidate by specifically targeting the pro-inflammatory signaling cascade mediated by the interaction of CD40 and TRAF6.

Core Mechanism of Action: Disrupting the CD40-TRAF6 Signaling Axis

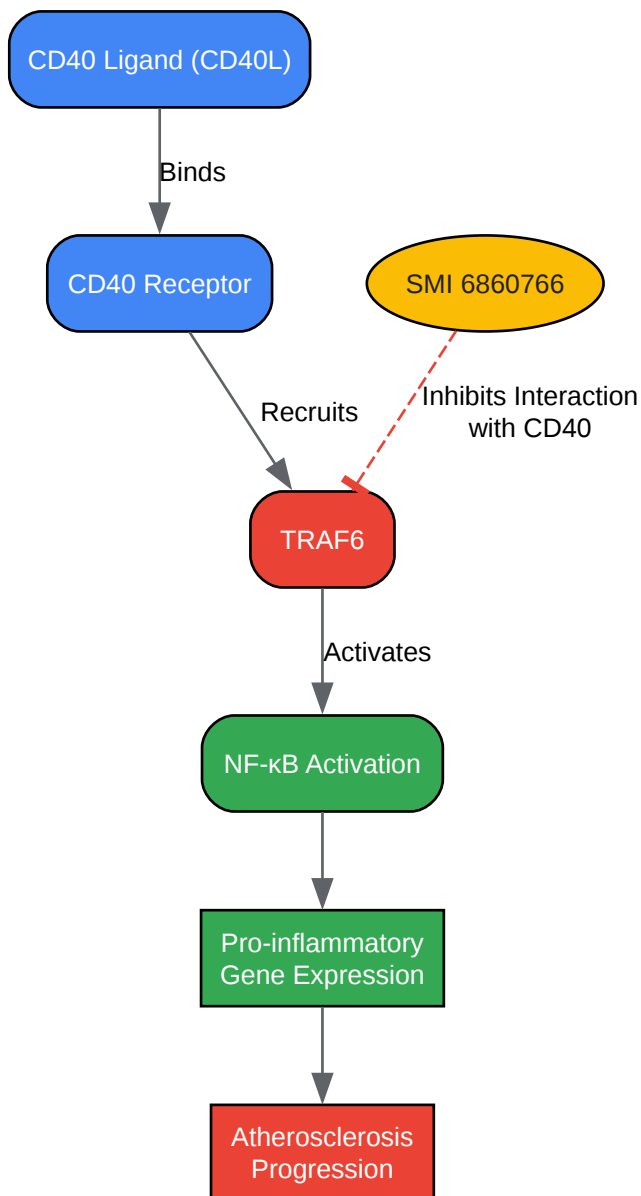
SMI 6860766 is a small molecule inhibitor designed to block the interaction between the co-stimulatory protein CD40 and its downstream adaptor protein, tumor necrosis factor receptor-associated factor 6 (TRAF6).[1][2] This interaction is a key driver of inflammatory responses in various cell types, including macrophages, which play a central role in the initiation and progression of atherosclerosis.

The binding of CD40 ligand (CD40L) to the CD40 receptor on macrophages initiates a signaling cascade that is largely dependent on the recruitment of TRAF proteins. While CD40 can interact with several TRAF members, the CD40-TRAF6 interaction is specifically implicated in the pro-atherogenic inflammatory response.[3][4] This specific interaction leads to the

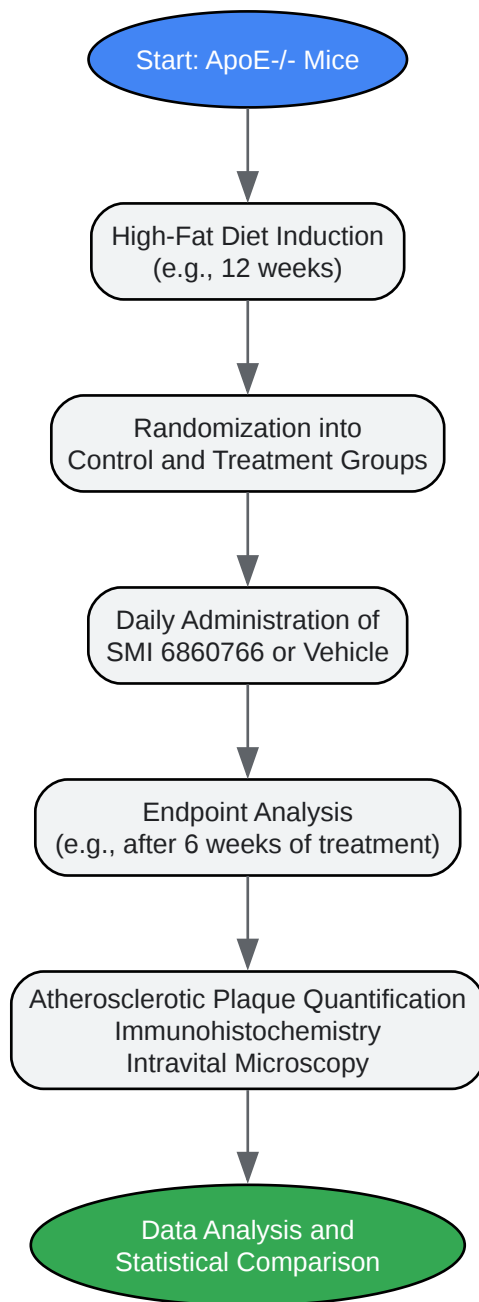
activation of downstream signaling pathways, most notably the canonical NF- κ B pathway, resulting in the transcription of numerous pro-inflammatory genes.

By selectively inhibiting the CD40-TRAF6 interaction, **SMI 6860766** effectively dampens this inflammatory cascade without interfering with other CD40-TRAF interactions (e.g., TRAF2/3/5) that are important for other immune functions. This targeted approach is crucial for minimizing potential off-target effects and immunosuppression that have been concerns with broader inhibitors of CD40 signaling.

SMI 6860766 Mechanism of Action



Experimental Workflow: In Vivo Efficacy Study

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References

- 1. Intravital microscopy in atherosclerosis research - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Deficient CD40-TRAF6 signaling in leukocytes prevents atherosclerosis by skewing the immune response toward an antiinflammatory profile - PMC [pmc.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
- 4. Frontiers | Mouse Models for Atherosclerosis Research—Which Is My Line? [frontiersin.org]
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